

Proper Disposal of SU16f: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SU16f

Cat. No.: B15623810

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This document provides essential guidance on the safe disposal of **SU16f**, a potent and selective platelet-derived growth factor receptor β (PDGFR β) inhibitor. Adherence to these procedures is vital to ensure the safety of laboratory personnel and to maintain environmental compliance.

SU16f, with the chemical formula $C_{24}H_{22}N_2O_3$, is a solid organic compound often dissolved in dimethyl sulfoxide (DMSO) for experimental use. As a bioactive small molecule, all waste containing **SU16f**, whether in solid form or in solution, must be treated as hazardous chemical waste.

Disposal Procedures at a Glance

The following table summarizes the key parameters for the proper disposal of **SU16f** waste.

Waste Type	Container Requirements	Labeling	Disposal Method
Solid SU16f Waste	Securely sealed, chemically resistant container (e.g., amber glass or high-density polyethylene).	Clearly labeled "Hazardous Waste," "Solid Chemical Waste," and "SU16f." Include the approximate amount.	Collection by the institution's Environmental Health and Safety (EHS) department for incineration.
SU16f in DMSO Solution	Securely sealed, chemically resistant container (e.g., amber glass or high-density polyethylene) compatible with DMSO.	Clearly labeled "Hazardous Waste," "Liquid Chemical Waste," "SU16f in DMSO," and the concentration.	Collection by the institution's Environmental Health and Safety (EHS) department for chemical incineration.
Contaminated Labware (e.g., pipette tips, gloves)	Puncture-resistant, leak-proof container lined with a chemically resistant bag.	Clearly labeled "Hazardous Waste," "Solid Chemical Waste," and "SU16f Contaminated Sharps/Labware."	Collection by the institution's Environmental Health and Safety (EHS) department for incineration.

Detailed Disposal Protocol

The following step-by-step protocol outlines the procedure for the safe disposal of **SU16f** waste.

Objective: To safely collect, store, and dispose of **SU16f** waste in accordance with general laboratory chemical safety guidelines.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (butyl rubber gloves are recommended when handling DMSO).

- Designated and labeled hazardous waste containers for solid and liquid waste.
- Chemically resistant bags for contaminated labware.
- Spill kit for chemical spills.

Procedure:

- Segregation of Waste:
 - Do not mix **SU16f** waste with non-hazardous waste.
 - Keep solid **SU16f** waste, **SU16f** solutions, and contaminated labware in separate, designated containers.
- Solid **SU16f** Waste Disposal:
 - Collect any unused or expired solid **SU16f** in its original container or a new, properly labeled, and sealed container.
 - Place the container in the designated hazardous solid waste accumulation area.
- **SU16f** in DMSO Solution Disposal:
 - Collect all solutions containing **SU16f** in a designated, leak-proof, and chemically compatible container.
 - Do not overfill the container; leave at least 10% headspace to allow for expansion.
 - Securely cap the container and place it in secondary containment in the designated hazardous liquid waste accumulation area.
 - DMSO can be disposed of with other organic solvents, but if mixed with other materials, consult your institution's EHS for specific instructions.
- Contaminated Labware Disposal:

- Collect all disposable items that have come into contact with **SU16f**, such as pipette tips, centrifuge tubes, and gloves, in a designated, puncture-resistant container lined with a chemically resistant bag.
- Seal the bag and the container when it is three-quarters full.
- Storage of Waste:
 - Store all **SU16f** hazardous waste in a designated, well-ventilated, and secure area away from incompatible materials.
 - Ensure all waste containers are properly labeled with the contents and associated
- To cite this document: BenchChem. [Proper Disposal of SU16f: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623810#su16f-proper-disposal-procedures\]](https://www.benchchem.com/product/b15623810#su16f-proper-disposal-procedures)

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